

N-Tetradecane-D30: A Comprehensive Technical Guide for Advanced Analytical Applications

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Compound of Interest

Compound Name: *N-Tetradecane-D30*

CAS No.: *204244-81-5*

Cat. No.: *B167099*

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Foreword: The Imperative for Precision in Modern Analytics

In the landscape of high-stakes research, particularly within pharmaceutical and biotechnological development, the demand for analytical precision is not merely a preference but a foundational necessity. The journey from discovery to clinical application is paved with quantitative data, where the accuracy and reproducibility of each measurement can significantly influence outcomes. This guide is dedicated to a molecule that, while unassuming in its structure, plays a pivotal role in achieving this requisite level of analytical rigor: **N-Tetradecane-D30**. As a deuterated internal standard, it offers a robust solution to the inherent variabilities of complex sample matrices and sophisticated instrumentation. This document provides an in-depth exploration of its synthesis, properties, and, most critically, its application as a cornerstone of reliable quantitative analysis.

Molecular Identity and Physicochemical Characteristics

N-Tetradecane-D30 is the perdeuterated isotopologue of n-tetradecane, meaning all 30 hydrogen atoms have been replaced with their stable isotope, deuterium. This substitution imparts a significant mass shift while preserving the fundamental physicochemical properties of the parent molecule.

Chemical Structure:

- Molecular Formula: $C_{14}D_{30}$
- IUPAC Name: 1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,13,13,14,14,14-triacontadeuteriotetradecane[1][2]
- CAS Number: 204244-81-5[2][3][4][5][6]
- Unlabeled CAS Number: 629-59-4[2][4]

The near-identity in chemical behavior between **N-Tetradecane-D30** and its non-deuterated counterpart is the cornerstone of its utility as an internal standard.

Table 1: Physicochemical Properties of N-Tetradecane and **N-Tetradecane-D30**

Property	N-Tetradecane ($C_{14}H_{30}$)	N-Tetradecane-D30 ($C_{14}D_{30}$)
Molecular Weight	198.39 g/mol [7][8]	228.57 g/mol [1][4]
Melting Point	5.5 °C[7][9]	Expected to be slightly different from n-tetradecane
Boiling Point	252-254 °C[7][9]	Expected to be slightly different from n-tetradecane
Density	0.762 g/mL at 20 °C[7][9]	Expected to be slightly higher than n-tetradecane
Appearance	Colorless liquid[7][8]	Colorless to light yellow liquid[3]
Solubility	Insoluble in water[7]	Insoluble in water

Note: Specific experimental data for the melting point, boiling point, and density of **N-Tetradecane-D30** are not readily available in the public domain. The values are expected to be very close to those of n-tetradecane, with slight variations due to the increased mass of deuterium.

Synthesis of Perdeuterated N-Tetradecane: A Mechanistic Overview

The synthesis of perdeuterated alkanes such as **N-Tetradecane-D30** is typically achieved through catalytic hydrogen-deuterium (H/D) exchange reactions.^{[7][8]} This approach is favored for its efficiency in achieving high levels of isotopic enrichment.

The core principle involves the reaction of the non-deuterated starting material, n-tetradecane, with a deuterium source in the presence of a suitable catalyst.

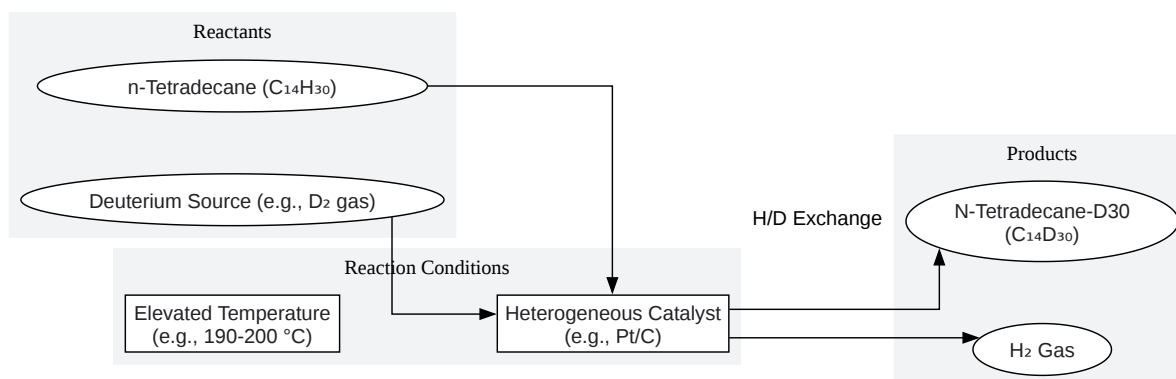
Common Deuterium Sources:

- Deuterium gas (D_2)
- Deuterated solvents like D_2O or C_6D_6 ^[10]

Catalytic Systems:

- Heterogeneous catalysts, such as platinum, palladium, or rhodium supported on carbon, are often employed.^[9]
- Homogeneous iridium pincer complexes have also demonstrated high activity for H/D exchange in unactivated alkanes.^[10]

The reaction is typically carried out at elevated temperatures to facilitate the catalytic activation of the inert C-H bonds.^{[8][9]} The catalyst facilitates the reversible cleavage of C-H bonds and their subsequent reformation with deuterium from the surrounding medium, eventually leading to the substitution of all hydrogen atoms with deuterium.



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Caption: Generalized workflow for the synthesis of **N-Tetradecane-D30** via catalytic H/D exchange.

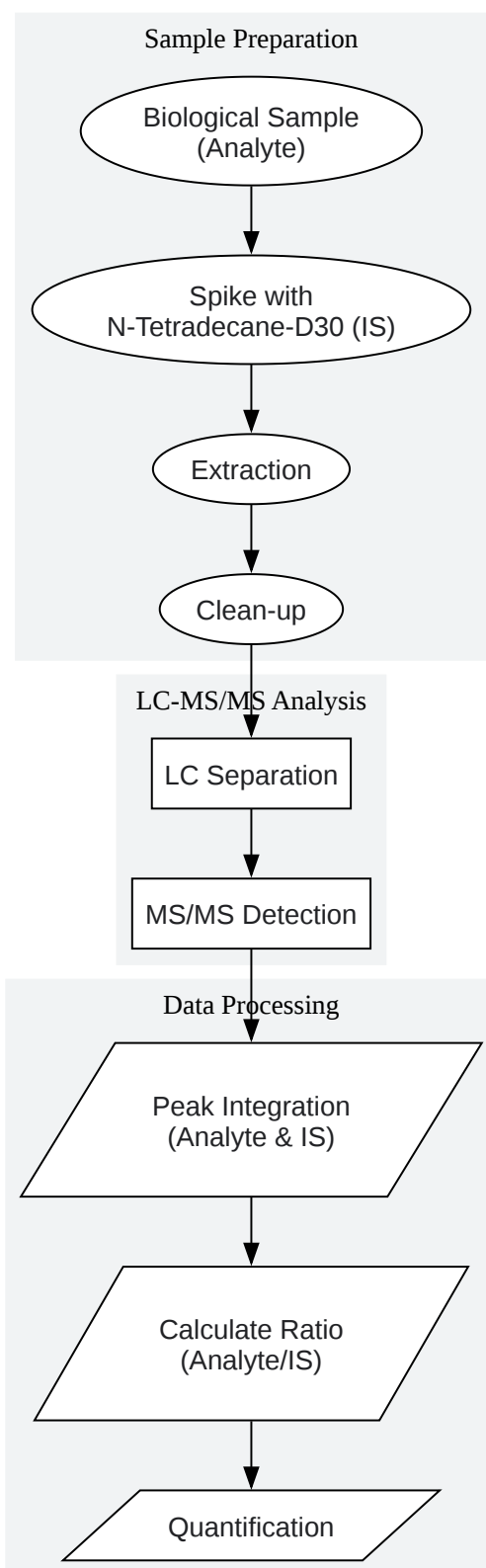
The Role of N-Tetradecane-D30 in Quantitative Mass Spectrometry

The primary and most critical application of **N-Tetradecane-D30** is as an internal standard in quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS). An ideal internal standard should mimic the analyte's behavior throughout the entire analytical process, and deuterated standards come remarkably close to this ideal.

The fundamental principle is isotope dilution mass spectrometry (IDMS). A known quantity of the deuterated standard is added to the sample at the earliest stage of preparation. The ratio of the analyte to the internal standard is then measured by the mass spectrometer. Because the analyte and the standard are chemically identical, any losses or variations during sample preparation and analysis will affect both compounds equally, thus preserving the accuracy of the measured ratio.

Key Advantages of Using **N-Tetradecane-D30** as an Internal Standard:

- **Correction for Matrix Effects:** Biological matrices are complex and can cause ion suppression or enhancement in the mass spectrometer's source, leading to inaccurate quantification. Since **N-Tetradecane-D30** co-elutes with its non-deuterated analog, it experiences the same matrix effects, allowing for accurate correction.
- **Compensation for Extraction Variability:** Analyte recovery during sample preparation can be inconsistent. A deuterated internal standard, added before extraction, experiences the same losses as the analyte, ensuring the analyte-to-internal standard ratio remains constant.
- **Normalization of Instrumental Variations:** Fluctuations in injection volume and mass spectrometer response are normalized, leading to more precise and reproducible results.



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Caption: Experimental workflow for quantitative analysis using a deuterated internal standard.

Experimental Protocol: Quantitative Analysis of a Lipophilic Drug Candidate in Human Plasma

This protocol provides a framework for the quantification of a hypothetical lipophilic drug candidate, "Compound X," using **N-Tetradecane-D30** as a non-isobaric internal standard. This is a common scenario in pre-clinical and clinical drug development where a deuterated analog of the drug itself may not be readily available.

Objective: To determine the concentration of Compound X in human plasma samples.

Materials:

- Human plasma (K₂EDTA)
- Compound X reference standard
- **N-Tetradecane-D30** (Internal Standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare a 1 mg/mL stock solution of Compound X in methanol.
 - Prepare a 1 mg/mL stock solution of **N-Tetradecane-D30** in methanol.
 - From the stock solutions, prepare a series of calibration standards by spiking drug-free human plasma with Compound X to achieve concentrations ranging from 1 to 1000 ng/mL.

- Prepare a working internal standard solution of **N-Tetradecane-D30** at a concentration of 100 ng/mL in acetonitrile.
- Sample Preparation (Protein Precipitation):
 - To 50 µL of each plasma sample (calibrators, quality controls, and unknown samples), add 150 µL of the **N-Tetradecane-D30** working solution.
 - Vortex vigorously for 1 minute to precipitate plasma proteins.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.
 - Carefully transfer 100 µL of the clear supernatant to a 96-well plate or autosampler vials.
- LC-MS/MS Analysis:
 - LC System: UHPLC system
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: Water with 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid
 - Gradient: 50% B to 95% B over 3 minutes, hold for 1 minute, then re-equilibrate.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL
 - MS System: Triple quadrupole mass spectrometer
 - Ionization: Electrospray Ionization (ESI), Positive Mode
 - Detection: Multiple Reaction Monitoring (MRM)
 - Monitor a specific precursor-product ion transition for Compound X.
 - Monitor a specific precursor-product ion transition for **N-Tetradecane-D30**.

- Data Analysis:
 - Integrate the peak areas for both Compound X and **N-Tetradecane-D30**.
 - Calculate the peak area ratio (Compound X / **N-Tetradecane-D30**).
 - Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
 - Determine the concentration of Compound X in the unknown samples by interpolating their peak area ratios from the calibration curve.

Quality Control: Isotopic Purity and Analytical Characterization

The reliability of a deuterated internal standard is contingent upon its isotopic and chemical purity. Commercially available **N-Tetradecane-D30** typically has an isotopic enrichment of at least 98 atom % D.^{[4][5]}

Determination of Isotopic Purity:

- Mass Spectrometry (MS): High-resolution mass spectrometry can be used to determine the distribution of isotopologues (molecules with different numbers of deuterium atoms). The relative abundances of the different isotopic peaks are used to calculate the overall isotopic enrichment.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR is highly effective for detecting and quantifying residual non-deuterated sites. The absence or minimal presence of proton signals confirms high isotopic purity. ²H NMR can be used to confirm the presence and chemical environment of the deuterium atoms.

Mass Spectral Fragmentation:

While a specific mass spectrum for **N-Tetradecane-D30** is not widely published, its fragmentation pattern under electron ionization (EI) is expected to be analogous to that of n-tetradecane. The fragmentation of long-chain alkanes typically involves the cleavage of C-C bonds, resulting in a series of carbocation fragments separated by 14 mass units

(corresponding to CH₂ or, in this case, CD₂ groups). The molecular ion peak for **N-Tetradecane-D30** would be observed at m/z 228. The presence of deuterium will shift the mass of the characteristic fragment ions accordingly.

Conclusion: A Foundation for Trustworthy Data

N-Tetradecane-D30 is more than just a deuterated molecule; it is a critical tool for ensuring the integrity of quantitative data in research and development. Its ability to mimic the behavior of analytes in complex matrices allows for the correction of otherwise unavoidable experimental variations. For researchers, scientists, and drug development professionals, a thorough understanding and proper implementation of deuterated internal standards like **N-Tetradecane-D30** are essential for generating the reliable and reproducible data that underpins scientific advancement and therapeutic innovation.

References

- Smith, J. D., Durrant, G., Ess, D. H., Gelfand, B. S., & Piers, W. E. (2020). H/D exchange under mild conditions in arenes and unactivated alkanes with C₆D₆ and D₂O using rigid, electron-rich iridium PCP pincer complexes. *Chemical Science*. [\[Link\]](#)
- Grokipedia. (n.d.). Tetradecane. Grokipedia. Retrieved January 14, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Tetradecane. PubChem. Retrieved January 14, 2026, from [\[Link\]](#)
- Jian, W., & Weng, N. (2000). Chemical derivatization and the selection of deuterated internal standard for quantitative determination--methamphetamine example. *Journal of Analytical Toxicology*, 24(4), 275–280. [\[Link\]](#)
- Chemical Point. (n.d.). n-Tetradecane. Chemical Point. Retrieved January 14, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **N-Tetradecane-D30**. PubChem. Retrieved January 14, 2026, from [\[Link\]](#)
- Novachem. (2018). N-TETRADECANE (D30, 98%) Safety Data Sheet. Novachem. [\[Link\]](#)

- Kumar, A., et al. (2020). A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR. *Analytical Methods*, 12(38), 4673-4681. [[Link](#)]
- Zhang, Y., et al. (2023). Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry. *Rapid Communications in Mass Spectrometry*, 37(S1), e9453. [[Link](#)]
- ResolveMass Laboratories Inc. (2025). Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. YouTube. [[Link](#)]
- ResolveMass Laboratories Inc. (2025). Deuterated Internal Standards for LC-MS: Selection & Custom Synthesis. ResolveMass Laboratories Inc.. [[Link](#)]
- Zhang, Y., et al. (2023). Rapid characterization of isotopic purity of deuterium-labeled organic compounds and monitoring of hydrogen-deuterium exchange reaction using electrospray ionization-high-resolution mass spectrometry. PubMed. [[Link](#)]
- ResolveMass Laboratories Inc. (2025). Analytical Characterization of Deuterated Compounds: Combining NMR, GC-MS, and LC-MS Techniques. ResolveMass Laboratories Inc.. [[Link](#)]
- LookChem. (n.d.). tetradecane suppliers USA. LookChem. Retrieved January 14, 2026, from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of Tetradecane (CAS 629-59-4). Cheméo. Retrieved January 14, 2026, from [[Link](#)]
- Mair, S., & Scherer, G. (1967). A simplified preparation of fully deuterated, high molecular weight hydrocarbons. *Canadian Journal of Chemistry*, 45(13), 1511-1517. [[Link](#)]
- ResearchGate. (n.d.). Mass spectrum of n-tetradecane with a mass-to-charge state ratio from 0 to 225 u/e as a logarithmic plot. ResearchGate. Retrieved January 14, 2026, from [[Link](#)]

- Pharmaffiliates. (n.d.). CAS No : 204244-81-5 | Product Name : n-Tetradecane D30. Pharmaffiliates. Retrieved January 14, 2026, from [\[Link\]](#)
- Clark, J. (n.d.). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Chemguide. Retrieved January 14, 2026, from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. [\[Link\]](#)
- NIST. (n.d.). Tetradecane. NIST WebBook. Retrieved January 14, 2026, from [\[Link\]](#)
- NIST. (n.d.). Tetradecane. NIST WebBook. Retrieved January 14, 2026, from [\[Link\]](#)
- Babij, N. R., et al. (2016). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. Organic Process Research & Development, 20(4), 661-667. [\[Link\]](#)
- Shimadzu Scientific Instruments. (n.d.). Deuterated Analogues as Internal Standards in the Accuracy of Quantitative Pesticide and Mycotoxin Analysis between Differing Cannabis Matrices. Shimadzu Scientific Instruments. [\[Link\]](#)
- Metin, Ö. (2012). Basic ^1H - and ^{13}C -NMR Spectroscopy. [\[Link\]](#)
- van de Merbel, N. C. (2008). Stable isotopically labeled internal standards in quantitative bioanalysis using liquid chromatography/mass spectrometry: necessity or not?. Bioanalysis, 1(1), 145-150. [\[Link\]](#)
- Google Patents. (n.d.). Method of preparing n-tetradecane or n-hexadecane from natural acid. Google Patents.
- ResearchGate. (n.d.). Internal Standards for Quantitative LC-MS Bioanalysis. ResearchGate. Retrieved January 14, 2026, from [\[Link\]](#)
- Beaulieu, N., & Deslongchamps, P. (1980). A new synthesis of 2,10,11-trioxatricyclo[4.4.4.0^{1,6}]tetradecane. Canadian Journal of Chemistry, 58(9), 875-877. [\[Link\]](#)
- LGC Group. (n.d.). Guide to achieving reliable quantitative LC-MS measurements. LGC Group. [\[Link\]](#)

- Macmillan Group. (2014). Applications and Synthesis of Deuterium-Labeled Compounds. Macmillan Group. [[Link](#)]

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Sources

- 1. metrology.wat.edu.pl [metrology.wat.edu.pl]
- 2. researchgate.net [researchgate.net]
- 3. Tetradecane [webbook.nist.gov]
- 4. Tetradecane [webbook.nist.gov]
- 5. youtube.com [youtube.com]
- 6. m.youtube.com [m.youtube.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. cdnsiencepub.com [cdnsiencepub.com]
- 10. H/D exchange under mild conditions in arenes and unactivated alkanes with C 6 D 6 and D 2 O using rigid, electron-rich iridium PCP pincer complexes - Chemical Science (RSC Publishing) DOI:10.1039/D0SC02694H [pubs.rsc.org]
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